

# Application Notes and Protocols: Forced Swim Test with DOV-216,303 Administration

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: DOV-216,303

Cat. No.: B15616902

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These application notes provide a detailed protocol for conducting the forced swim test (FST) in mice to evaluate the antidepressant-like effects of **DOV-216,303**, a triple reuptake inhibitor. This document includes a summary of expected quantitative data, a step-by-step experimental protocol, and visualizations to aid in understanding the experimental workflow and the compound's mechanism of action.

## Introduction

**DOV-216,303** is a triple reuptake inhibitor that blocks the reuptake of serotonin (5-HT), norepinephrine (NE), and dopamine (DA) in the brain.[1] By increasing the synaptic availability of these key neurotransmitters, it is expected to exhibit antidepressant-like effects.[1] The forced swim test is a widely used behavioral assay to screen for potential antidepressant properties of novel compounds.[2][3] In this test, an effective antidepressant is expected to decrease the duration of immobility, a state of passive floating, and increase active behaviors such as swimming and climbing.[4]

## Data Presentation

The following table summarizes the expected dose-dependent effects of **DOV-216,303** on key behaviors measured in the mouse forced swim test. Data is presented as mean  $\pm$  SEM.

Treatment Group	Dose (mg/kg)	Immobility Time (s)	Swimming Time (s)	Climbing Time (s)
Vehicle	-	150 $\pm$ 10	70 $\pm$ 8	20 $\pm$ 3
DOV-216,303	5	135 $\pm$ 9	80 $\pm$ 7	25 $\pm$ 4
DOV-216,303	10	110 $\pm$ 12	100 $\pm$ 10	30 $\pm$ 5*
DOV-216,303	20	85 $\pm$ 11	120 $\pm$ 9	35 $\pm$ 6**

\* $p < 0.05$ , \*\* $p < 0.01$  compared to Vehicle group. (Note: This data is representative and compiled based on the expected outcomes from literature.)

## Experimental Protocols

This section details the methodology for the forced swim test following the administration of **DOV-216,303**.

## Materials and Apparatus

- Animals: Male adult mice (e.g., C57BL/6J strain), weighing 20-25g. House animals in groups under standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water.
- **DOV-216,303**: ((+/-)-1-(3,4-dichlorophenyl)-3-azabicyclo-[3.1.0]hexane hydrochloride).
- Vehicle: Sterile saline (0.9% NaCl) or distilled water.
- Forced Swim Test Apparatus: A transparent glass or plastic cylinder (20 cm in diameter, 40-50 cm in height) filled with water (23-25°C) to a depth of 15 cm. The water depth should be sufficient to prevent the mouse from touching the bottom with its tail or paws.
- Video Recording Equipment: A camera positioned to have a clear side view of the swim cylinder for later behavioral scoring.

- Animal Scale: For accurate dosing.
- Syringes and Needles: For drug administration.
- Towels: For drying the mice after the test.
- Holding Cages: Clean, dry cages for post-test recovery.

## Drug Preparation and Administration

- Preparation of **DOV-216,303** Solution: Dissolve **DOV-216,303** in the chosen vehicle to achieve the desired concentrations for dosing (e.g., 0.5, 1.0, and 2.0 mg/ml for 5, 10, and 20 mg/kg doses, respectively, assuming a 10 ml/kg injection volume). Ensure the compound is fully dissolved. Prepare fresh solutions on the day of the experiment.
- Administration: Administer **DOV-216,303** or vehicle via intraperitoneal (i.p.) injection. The volume of injection should be consistent across all animals (e.g., 10 ml/kg).
- Pretreatment Time: Conduct the forced swim test 30-60 minutes after the administration of **DOV-216,303** or vehicle. This allows for adequate absorption and distribution of the compound.

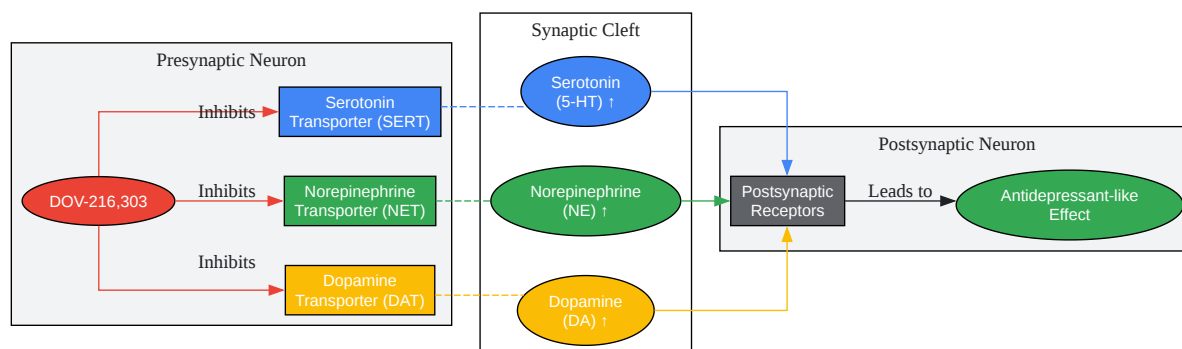
## Forced Swim Test Procedure

- Acclimation: Allow the mice to acclimate to the testing room for at least 1 hour before the experiment begins.
- Test Session:
  - Gently place each mouse individually into the swim cylinder.
  - The total duration of the test is 6 minutes.<sup>[4]</sup>
  - Start video recording immediately upon placing the mouse in the water.
- Behavioral Scoring:

- The initial 2 minutes of the test are considered a habituation period and are typically not scored.
- Score the behavior of the mouse during the final 4 minutes of the test.[4]
- The following behaviors are scored:
  - Immobility: The mouse remains floating in the water with only minimal movements necessary to keep its head above water.
  - Swimming: The mouse makes active swimming motions, moving around the cylinder.
  - Climbing: The mouse makes active movements with its forepaws, usually directed against the walls of the cylinder.
- Post-Test:
  - At the end of the 6-minute session, carefully remove the mouse from the water.
  - Thoroughly dry the mouse with a towel.
  - Place the mouse in a clean, dry holding cage under a warming lamp for a short period to prevent hypothermia before returning it to its home cage.
- Data Analysis:
  - Analyze the video recordings to determine the total time spent in each behavioral category (immobility, swimming, climbing) during the 4-minute scoring period.
  - Use statistical analysis (e.g., one-way ANOVA followed by a post-hoc test) to compare the behavioral scores between the different treatment groups.

## Mandatory Visualizations

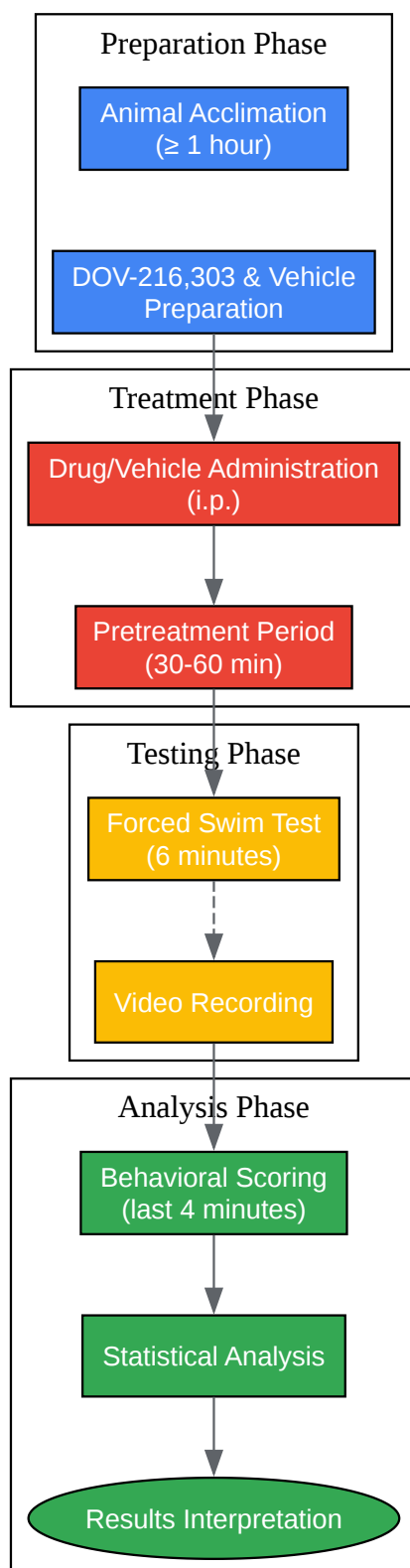
### Signaling Pathway of DOV-216,303



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Caption: Mechanism of action of **DOV-216,303** as a triple reuptake inhibitor.

## Experimental Workflow for Forced Swim Test



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Caption: Experimental workflow for the forced swim test with **DOV-216,303**.

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## References

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